

solubility of 3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate in organic solvents

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Compound of Interest

Compound Name: 3-[3-(trifluoromethyl)phenyl]propyl
methanesulfonate

Cat. No.: B601906

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An In-depth Technical Guide on 3-[3-(Trifluoromethyl)phenyl]propyl Methanesulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, solubility, and synthesis of **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate**, a key intermediate in the production of the active pharmaceutical ingredient (API), Cinacalcet.

Physicochemical Properties

The fundamental physicochemical characteristics of **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate** (CAS No. 21172-43-0) are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ F ₃ O ₃ S
Molecular Weight	282.28 g/mol
Synonyms	Cinacalcet Mesylate Analog, Cinacalcet USP Related Compound A, Methanesulfonic acid 3-(3-Trifluoromethylphenyl)propyl ester, Benzenepropanol, 3-(trifluoromethyl)-, 1-Methanesulfonate

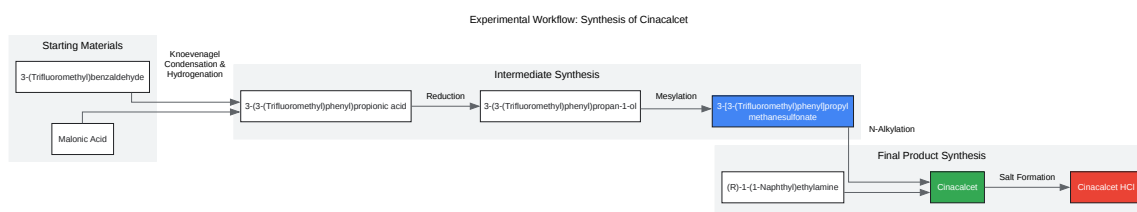
Solubility Profile

Currently, specific quantitative solubility data for **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate** in a range of organic solvents is not widely published. However, based on its use in synthesis and analytical methodologies, a qualitative solubility profile can be inferred. The compound's use as a reactant in organic media and its analysis via chromatography provide insights into its solubility characteristics. For instance, its dissolution in dichloromethane for synthetic steps and in mixtures of methanol and acetonitrile for analytical purposes indicates good solubility in these solvents.

Solvent	Qualitative Solubility
Dichloromethane	Soluble
Methanol	Soluble
Acetonitrile	Soluble

Role in Cinacalcet Synthesis

3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate is a crucial intermediate in the synthesis of Cinacalcet, a calcimimetic agent used to treat hyperparathyroidism. The following diagram illustrates a typical synthetic workflow.

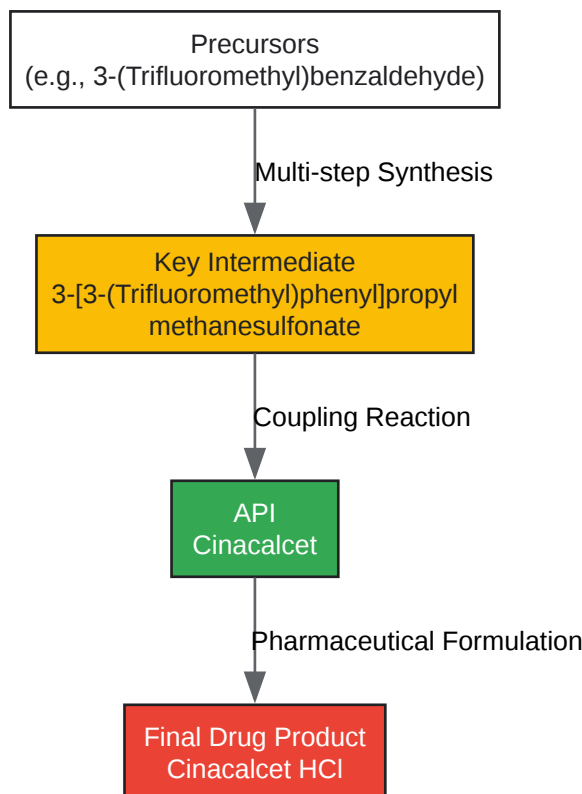


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Workflow for Cinacalcet Synthesis

The logical progression from starting materials to the final API, highlighting the pivotal role of **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate**, is depicted below.

Logical Relationship in Cinacalcet Synthesis



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Key Intermediate in Cinacalcet Production

Experimental Protocols

Detailed experimental procedures for the synthesis of Cinacalcet and its intermediates are often proprietary. However, based on published literature and patents, a general outline of the synthetic steps is provided.

Synthesis of 3-[3-(Trifluoromethyl)phenyl]propyl methanesulfonate

The synthesis of the title compound typically involves a multi-step process starting from 3-(trifluoromethyl)benzaldehyde. A common route includes the Knoevenagel condensation with

malonic acid, followed by catalytic hydrogenation to yield 3-(3-trifluoromethyl)phenyl)propionic acid. This acid is then reduced to the corresponding alcohol, 3-(3-(trifluoromethyl)phenyl)propan-1-ol. The final step is the mesylation of the alcohol with methanesulfonyl chloride in the presence of a base, such as triethylamine, in a suitable solvent like dichloromethane, to afford **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate**.

Analysis of Cinacalcet and Intermediates

The analysis of Cinacalcet and its impurities, including the mesylated intermediate, is commonly performed using Reverse Phase High-Performance Liquid Chromatography (RP-HPLC).

A representative HPLC method for the estimation of impurities in Cinacalcet tablets is described as follows:

- Column: Hypersil BDS C18 (100 mm × 4.6 mm, 3 μm)
- Mobile Phase A: A degassed mixture of a suitable buffer and methanol (e.g., 70:30, v/v).
- Mobile Phase B: A degassed mixture of acetonitrile, methanol, and water (e.g., 90:5:5, v/v).
- Detection: UV at 210 nm.
- Column Temperature: 30°C.
- Diluent: The mobile phase or a mixture of its components is often used as the diluent.

In these methods, the "mesylated impurity" refers to **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate**.^[1] The use of methanol and acetonitrile in the mobile phase further supports the solubility of this intermediate in these organic solvents.^{[2][3]} Gas chromatography-mass spectrometry (GC-MS) has also been utilized for the analysis of related compounds in Cinacalcet synthesis, with dichloromethane being a common solvent for sample preparation.^[4]

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References

- 1. [ijrpr.com](#) [[ijrpr.com](#)]
- 2. [chalcogen.ro](#) [[chalcogen.ro](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. [ejbps.com](#) [[ejbps.com](#)]
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